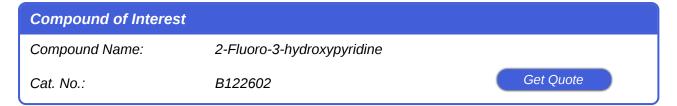


An In-depth Technical Guide to 2-Fluoro-3hydroxypyridine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties, synthesis, and reactivity of **2-Fluoro-3-hydroxypyridine**. The information is intended to support research and development activities in medicinal chemistry, organic synthesis, and materials science.

Core Chemical and Physical Properties

2-Fluoro-3-hydroxypyridine, also known as 2-Fluoro-3-pyridinol, is a substituted pyridine derivative with significant applications as an intermediate in the synthesis of pharmaceuticals and other fine chemicals.[1][2] Its physical and chemical characteristics are summarized below.



Property	Value	Citations
Molecular Formula	C₅H₄FNO	[3][4][5][6]
Molecular Weight	113.09 g/mol	[3][4][6][7]
CAS Number	174669-74-0	[3][4][6][8]
Appearance	White to light yellow crystalline solid or powder.	[2][5][6][9]
Melting Point	131-133 °C	[2][5][6][7]
Boiling Point	306.7 ± 22.0 °C (Predicted)	[2][5][6]
Solubility	Soluble in DMSO and Methanol.	[5][6]
рКа	4.92 ± 0.10 (Predicted)	[5][6]
Density	1.325 ± 0.06 g/cm ³ (Predicted)	[6]
Vapor Pressure	0.000418 mmHg at 25°C	[5]
Flash Point	139.3 °C	[5]
Refractive Index	1.526	[5]
LogP	0.9263	[3][5]
Topological Polar Surface Area (TPSA)	33.12 Ų	[3]
Hydrogen Bond Donors	1	[3][5]
Hydrogen Bond Acceptors	3	[5]

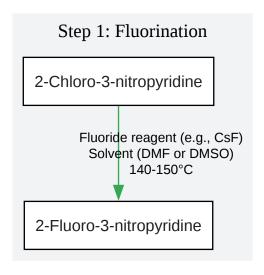
Synthesis and Experimental Protocols

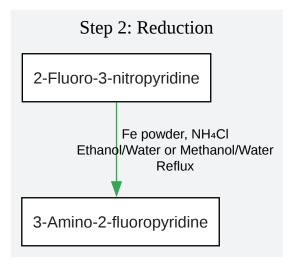
Several synthetic routes to **2-Fluoro-3-hydroxypyridine** have been reported. The following sections detail two common experimental protocols.

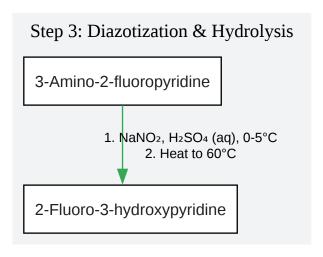
Protocol 1: Synthesis from 2-Chloro-3-nitropyridine



This multi-step synthesis is an economical and industrially viable method for producing **2-Fluoro-3-hydroxypyridine**.[1] It involves fluorination, reduction of the nitro group, and subsequent diazotization followed by hydrolysis.









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Caption: Synthesis workflow from 2-Chloro-3-nitropyridine.

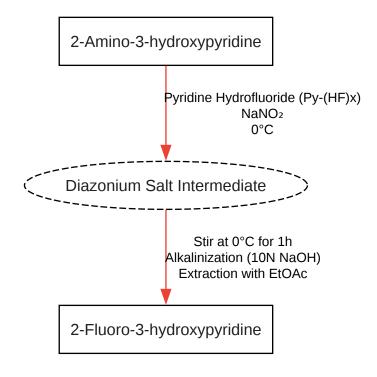
Methodology:

- Fluorination: 2-Chloro-3-nitropyridine is dissolved in a solvent such as DMF or DMSO with a fluoride reagent (e.g., Cesium Fluoride).[1] The molar ratio of the fluoride reagent to 2-chloro-3-nitropyridine is typically between 1.5:1 and 2.5:1.[1] The mixture is heated to 140-150°C under a nitrogen atmosphere until the starting material is consumed.[1] After cooling, water is added, and the product, 2-Fluoro-3-nitropyridine, is extracted with ethyl acetate.[1]
- Reduction: The obtained 2-Fluoro-3-nitropyridine is reduced to 3-Amino-2-fluoropyridine. Iron powder (4-5 molar equivalents) and ammonium chloride (1.5-2 molar equivalents) are dissolved in an aqueous solution of ethanol or methanol and heated to reflux.[1] The 2-Fluoro-3-nitropyridine is then added slowly. The reaction is refluxed until completion, filtered, and the filtrate is concentrated to yield 3-Amino-2-fluoropyridine.[1]
- Diazotization and Hydrolysis: 3-Amino-2-fluoropyridine is added to a sulfuric acid solution and cooled to 0-5°C.[1] A solution of sodium nitrite is added dropwise while maintaining the temperature. The mixture is stirred at 0-5°C for 2 hours, then allowed to warm to room temperature, and finally heated to 60°C to complete the hydrolysis.[1] After cooling, the reaction is neutralized with sodium hydroxide solution to yield the final product, 2-Fluoro-3-hydroxypyridine.[1]

Protocol 2: Synthesis from 2-Amino-3-hydroxypyridine

This method provides a more direct route to the target compound via a diazotizationfluorination reaction.





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Caption: Synthesis workflow from 2-Amino-3-hydroxypyridine.

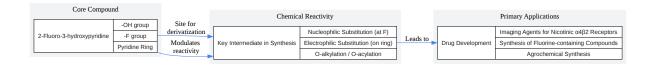
Methodology:

- Reaction Setup: Pyridine hydrofluoride (Py-(HF)x, 70% HF) is cooled to 0°C in a suitable reaction vessel.[2]
- Addition of Reactants: 2-Amino-3-hydroxypyridine (1 equivalent) and sodium nitrite (NaNO₂,
 ~1.3 equivalents) are added sequentially to the cold pyridine hydrofluoride with caution.[2]
- Reaction: The mixture is stirred at 0°C for 1 hour.[2]
- Work-up: The reaction is carefully made alkaline by the slow addition of 10 N aqueous NaOH solution. The mixture is then transferred to a separatory funnel and extracted multiple times with ethyl acetate (EtOAc).[2]
- Purification: The combined organic layers are washed with water and brine, dried over sodium sulfate (Na₂SO₄), and concentrated under reduced pressure. The resulting crude product is purified by silica gel column chromatography (e.g., eluting with a 50/50 mixture of heptane/EtOAc) to afford pure **2-Fluoro-3-hydroxypyridine**.[2]



Reactivity and Applications

2-Fluoro-3-hydroxypyridine serves as a key building block in organic synthesis, particularly in the pharmaceutical industry.



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Caption: Relationship between structure, reactivity, and applications.

- Pharmaceutical Intermediate: It is widely used in the preparation of more complex molecules. A notable application is in the synthesis of imaging agents for the nicotinic α4β2 receptor, which is a target for various neurological disorders.[2][6]
- Fine Chemicals: Its structure is valuable for creating novel fluorine-containing organic compounds, functional materials, and agrochemicals.[1][10]
- Reactivity: The hydroxyl group can undergo typical reactions such as O-alkylation and O-acylation. The fluorine atom at the 2-position activates the pyridine ring for certain nucleophilic substitutions and influences the overall electronic properties of the molecule.

Spectroscopic Data

Detailed spectroscopic analysis is crucial for structure confirmation.

- ¹H NMR (DMSO-d₆, 298 K):
 - \circ δ 10.41 (s, 1H, -OH)
 - \circ δ 7.64 (td, J=1.7 and 4.7 Hz, 1H)



- \circ δ 7.42 (dd, J=1.7, 1.7 and 10.8 Hz, 1H)
- δ 7.17 (ddd, J=1.3, 4.7 and 7.8 Hz, 1H)[2]
- ¹³C NMR (DMSO-d₆, 298 K):
 - \circ δ 152.8 (d, J¹F-C=233 Hz, C)
 - δ 140.2 (d, J²F-C=27 Hz, C)
 - δ 135.6 (d, J³F-C=13 Hz, CH)
 - δ 126.2 (d, J³F-C=5 Hz, CH)
 - δ 122.6 (CH)[2]

While specific IR and Mass Spectrometry data for the title compound were not found in the provided search results, analytical services can provide this information for synthesized batches.[3][11]

Safety and Handling

2-Fluoro-3-hydroxypyridine is classified as an irritant.[7][10]

- Hazards: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.
 [7]
 [9] It may be harmful if swallowed.
- Precautions: Use in a well-ventilated area.[7] Wear suitable protective clothing, gloves, and eye/face protection.[10] Avoid breathing dust.[7]
- Storage: Store at room temperature in an inert atmosphere.[6] Keep the container sealed and in a dry, dark, and ventilated place.[10]

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Fluoro-3-hydroxypyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122602#2-fluoro-3-hydroxypyridine-chemical-properties]

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